

Technical Guide: Spectrum of Activity of Voriconazole Against Pathogenic Fungi

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Compound of Interest

Compound Name: Antifungal agent 122

Cat. No.: B15560796

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This technical guide provides a comprehensive overview of the in vitro activity of the triazole antifungal agent, Voriconazole. The data presented herein has been compiled from various studies to offer researchers, scientists, and drug development professionals a detailed understanding of its efficacy against a broad range of pathogenic fungi. This document includes quantitative data on its spectrum of activity, detailed experimental protocols for susceptibility testing, and visualizations of its mechanism of action and experimental workflows.

In Vitro Spectrum of Activity of Voriconazole

Voriconazole exhibits potent activity against a wide variety of clinically relevant yeasts and molds. Its efficacy is typically quantified by determining the Minimum Inhibitory Concentration (MIC), which is the lowest concentration of the drug that prevents visible growth of a microorganism after overnight incubation. The following tables summarize the MIC ranges, MIC₅₀ (the concentration that inhibits 50% of isolates), and MIC₉₀ (the concentration that inhibits 90% of isolates) for Voriconazole against key fungal pathogens.

Table 1: In Vitro Activity of Voriconazole against Candida Species

Species	No. of Isolates	MIC Range (µg/mL)	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)
Candida albicans	>1000	≤0.03 - 2	≤0.03	0.06
Candida glabrata	>500	≤0.03 - 16	0.25	1
Candida parapsilosis	>500	≤0.03 - 0.5	≤0.03	0.12
Candida tropicalis	>500	≤0.03 - 4	0.06	0.25
Candida krusei	>200	0.06 - 4	0.25	0.5

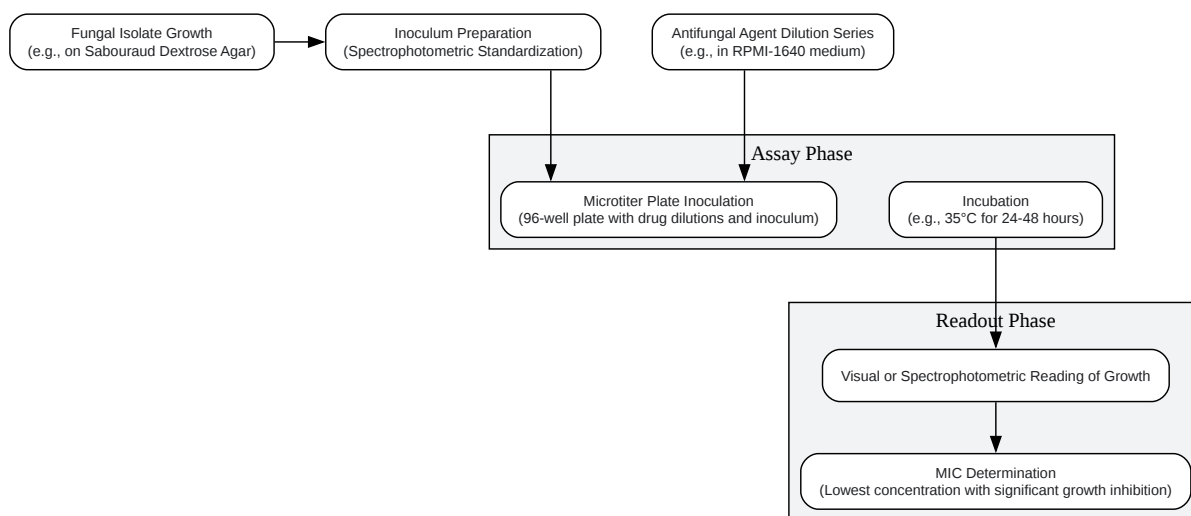
Table 2: In Vitro Activity of Voriconazole against Aspergillus Species and Other Molds

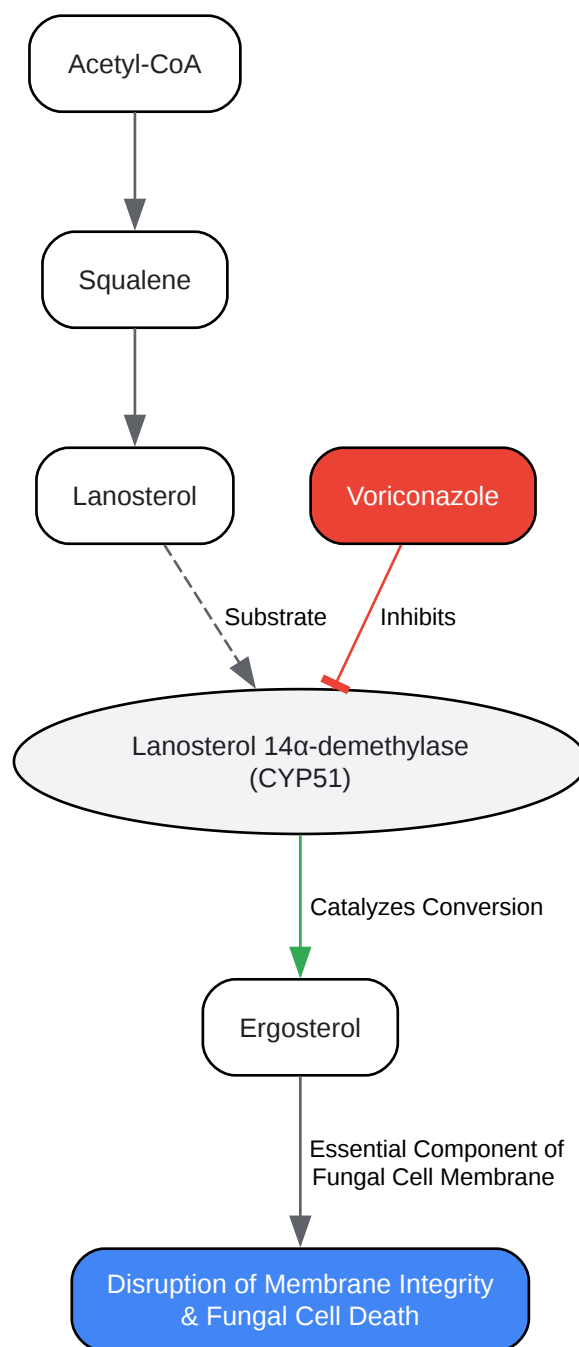
Species	No. of Isolates	MIC Range (µg/mL)	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)
Aspergillus fumigatus	>1000	0.12 - >8	0.5	1
Aspergillus flavus	>200	0.25 - 2	0.5	1
Aspergillus niger	>100	0.25 - 2	0.5	1
Aspergillus terreus	>100	0.5 - 2	1	2
Scedosporium apiospermum	>50	0.06 - 4	0.5	2
Fusarium spp.	>100	2 - >16	8	16

Experimental Protocols for Antifungal Susceptibility Testing

The data presented above is primarily generated using standardized methods from the Clinical and Laboratory Standards Institute (CLSI) M27-A3 for yeasts and M38-A2 for filamentous fungi. A generalized workflow for these broth microdilution assays is provided below.

The following diagram outlines the key steps in determining the Minimum Inhibitory Concentration (MIC) of an antifungal agent against a fungal isolate.





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